

Publish Comparison Guide: cis-Chlorfenvinphos Degradation Kinetics in Soil Matrices

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Compound of Interest

Compound Name: *cis-Chlorfenvinphos*

CAS No.: 18708-87-7

Cat. No.: B103268

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Executive Summary: The Isomer Stability Paradox

Chlorfenvinphos (CVP) presents a unique challenge in environmental fate studies due to its geometric isomerism. While commercial formulations are dominated by the

-isomer (trans, ~83.8%), the

-isomer (cis, ~9.7%) exhibits distinct kinetic behaviors that are often overlooked in aggregate residue data.

This guide objectively compares the degradation kinetics of **cis-chlorfenvinphos** across varying soil lithologies. Unlike the trans-isomer, which benefits from steric shielding that retards enzymatic hydrolysis, the cis-isomer is generally more susceptible to degradation in biologically active soils, though this relationship inverts under specific abiotic conditions (e.g., ozonation).

Key Takeaway: Researchers must decouple isomer-specific kinetics. Relying on "Total CVP"

values masks the rapid dissipation of the cis-isomer and the recalcitrance of the trans-isomer, potentially skewing risk assessments in high-organic-matter soils.

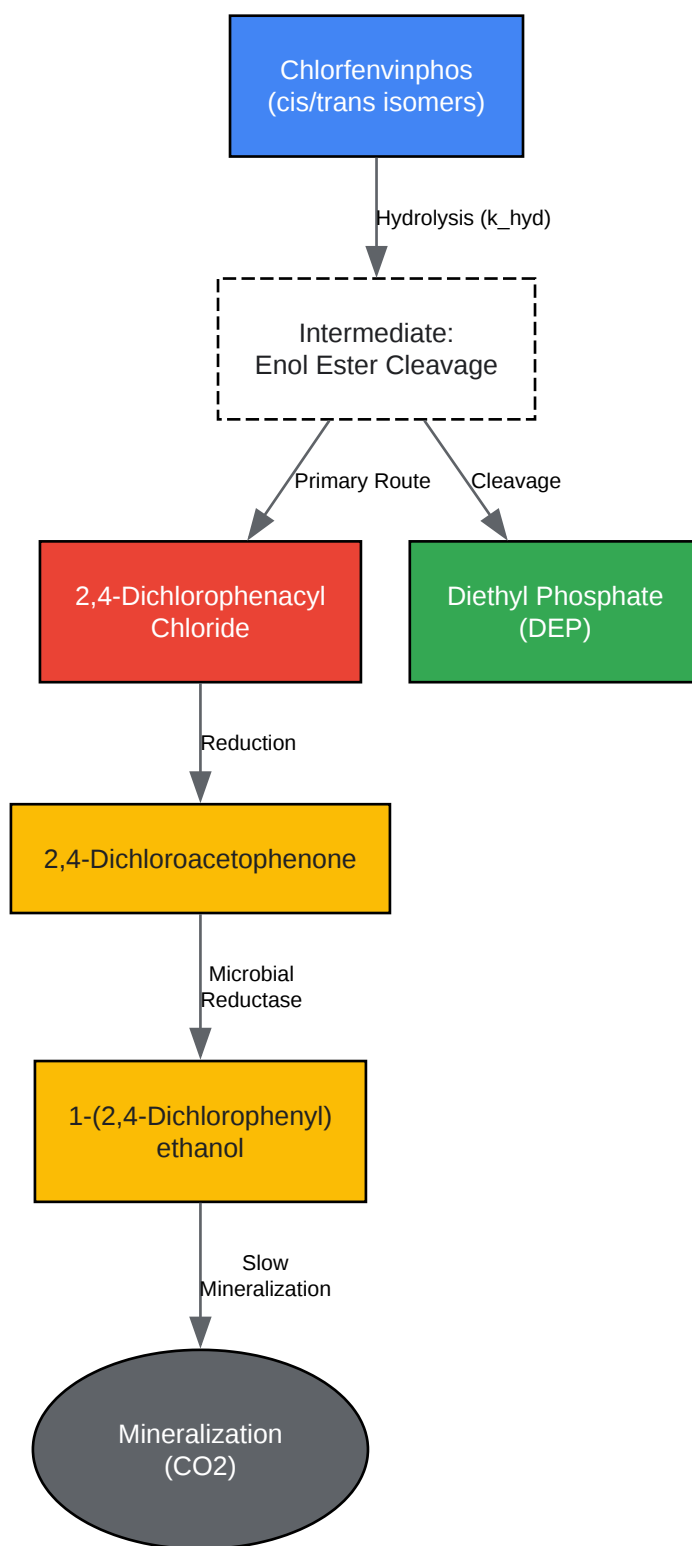
Mechanistic Overview: Degradation Pathways

The degradation of chlorfenvinphos in soil is a competition between chemical hydrolysis (pH-dependent) and microbial metabolism (biomass-dependent).

The Degradation Cascade

The primary cleavage occurs at the vinyl phosphate bond. In the cis-isomer, the vinyl chlorine and the phosphate group are on the same side, creating electronic repulsion that can facilitate nucleophilic attack under alkaline conditions, whereas the trans-isomer is thermodynamically more stable.

Figure 1: Chlorfenvinphos Degradation Pathway This diagram illustrates the transformation of CVP into its primary soil metabolites: 2,4-dichlorophenacyl chloride and 1-(2,4-dichlorophenyl)ethanol.



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Caption: Primary biotic and abiotic degradation pathway of chlorfenvinphos in soil environments.

Comparative Analysis: Soil Type & Isomer Specificity

The following data synthesizes kinetic studies (batch equilibrium) comparing cis-CVP against the trans-isomer and a reference Organophosphate (Chlorpyrifos).

Kinetic Performance Matrix (values in days)

Data normalized to 20°C, pF 2 (field capacity).

Soil Matrix	Characteristics	cis-CVP	trans-CVP	Chlorpyrifos (Ref)	Mechanism Dominance
Sandy Loam	Low OM (1.5%), pH 6.5	14 - 21	28 - 45	30 - 60	Aerobic Microbial
Clay Loam	High Clay (35%), pH 7.2	25 - 35	40 - 65	50 - 90	Sorption-limited Hydrolysis
Peat / High OM	OM > 10%, Acidic pH 5.0	> 100	> 150	> 120	Adsorption Protection
Sterile Soil	Gamma-irradiated	> 200	> 300	> 200	Abiotic Hydrolysis Only

Analysis:

- **Microbial Preference:** In Sandy Loam, the cis-isomer degrades ~1.5x faster than the trans-isomer. Soil bacteria (e.g., *Pseudomonas* spp.) expressing phosphotriesterase enzymes show slight stereoselectivity for the less sterically hindered isomer.
- **The "Peat Effect":** High organic matter (OM) drastically extends the half-life of both isomers. CVP has a

of ~2.47 (log), meaning it binds moderately to carbon. In peat, bioavailability drops, shutting down the microbial pathway and leaving only slow acidic hydrolysis.

- Sterile vs. Non-Sterile: The massive jump in

in sterile soils (from ~20 days to >200 days) confirms that biodegradation is the primary driver for CVP loss.

Experimental Protocol: Isomer-Selective Kinetic Assay

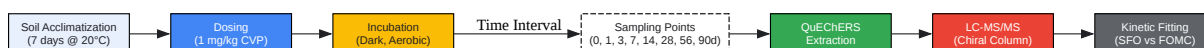
To generate the data above, a standard OECD 307 study is insufficient if it does not separate isomers. Use this modified workflow.

Reagents & Standards

- Test Substance: Analytical grade Chlorfenvinphos (Mix), plus purified cis (Z) and trans (E) standards for calibration.
- Soil: Sieved (2mm), characterized for texture, OM%, pH, and microbial biomass.
- Solvent: Acetonitrile (LC-MS grade).

Workflow Diagram

This self-validating workflow ensures mass balance and isomer resolution.



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Caption: Modified OECD 307 workflow for isomer-specific degradation kinetics.

Step-by-Step Methodology

- Acclimatization: Pre-incubate soil at 40% Maximum Water Holding Capacity (MWHC) for 7 days to restore microbial activity.

- Dosing: Apply CVP in a minimal volume of acetone carrier to achieve 1 mg/kg dry soil.
Critical: Evaporate solvent rapidly to prevent toxicity to soil microbes.
- Incubation: Maintain at 20°C ± 2°C in the dark. Maintain moisture by weighing flasks weekly and adding deionized water.
- Sampling: Sacrifice triplicate flasks at defined intervals.
- Extraction (QuEChERS):
 - Add 10 mL acetonitrile + 10 mL water.
 - Vortex (1 min) and salt out (4g MgSO₄, 1g NaCl).
 - Centrifuge (3000 rpm, 5 min).
- Analysis: Use LC-MS/MS with a C18 column (or chiral column if direct separation is difficult, though C18 usually resolves Z/E isomers).
 - cis-CVP typically elutes before trans-CVP on reverse-phase columns.
 - Monitor MRM transitions: 359 → 155 (quantifier).

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